

Essential Safety and Logistical Information for Handling YM-58790

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Compound of Interest

Compound Name: YM-58790

Cat. No.: B10800973

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For researchers, scientists, and drug development professionals working with **YM-58790**, a comprehensive understanding of safety protocols and handling procedures is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Chemical Identifier:

- CAS Number: 168830-70-4[1][2]

YM-58790 is identified as a synthetic imidazole-containing compound. While a specific, detailed safety data sheet (SDS) from all manufacturers is not readily available in public domains, the general safety precautions for this chemical class and for potentially cytotoxic compounds must be strictly followed.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **YM-58790**, based on general guidelines for hazardous and cytotoxic chemicals.

PPE Category	Recommended Equipment
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.[3][4]
Hand Protection	Wear two pairs of chemotherapy-rated nitrile gloves. Change gloves immediately if contaminated, torn, or punctured. Routinely inspect gloves before use.[4]
Body Protection	A disposable, solid-front, back-closing laboratory gown made of a low-permeability fabric should be worn. Gowns should have long sleeves with tight-fitting elastic or knit cuffs.[3][4]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) may be necessary when handling the powder form of the compound, especially if there is a risk of aerosolization. Work should be conducted in a certified chemical fume hood or biological safety cabinet to minimize inhalation exposure.[5] Surgical masks do not provide adequate respiratory protection against chemical dust or aerosols.[5]

Operational Plan: Handling and Preparation

A meticulous approach to the handling and preparation of **YM-58790** is crucial to minimize exposure and ensure experimental integrity.

Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE, including double gloves and a lab coat, before opening the package in a designated containment area, such as a chemical fume hood.

- Verify that the container is intact and the label matches the order information.

Preparation of Solutions:

- All handling of the solid compound and preparation of solutions must be performed in a certified chemical fume hood or a biological safety cabinet.
- Use a dedicated set of non-sparking tools and equipment for weighing and transferring the compound.
- To avoid the generation of dust, carefully handle the solid form. If possible, use a liquid handling system for transfers.
- When dissolving the compound, add the solvent slowly to the solid to prevent splashing.

Administration (in vitro/in vivo):

- When administering the compound to cell cultures or animal models, continue to wear all recommended PPE.
- Use Luer-Lok syringes and other safety-engineered devices to prevent needlestick injuries and leakage.
- All work surfaces should be covered with disposable, absorbent, plastic-backed pads.

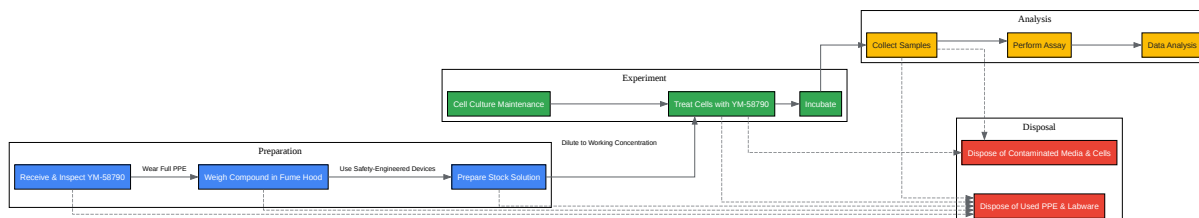
Disposal Plan

Proper disposal of **YM-58790** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Category	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.
Contaminated Labware	All disposable labware (e.g., pipette tips, tubes, flasks) that has come into contact with YM-58790 should be collected in a designated, labeled hazardous waste container.
Contaminated PPE	All used PPE, including gloves, gowns, and masks, should be disposed of as hazardous waste. Remove PPE in a manner that avoids self-contamination and place it in a designated, sealed waste bag.[3]
Liquid Waste	Collect all liquid waste containing YM-58790 in a clearly labeled, sealed, and leak-proof hazardous waste container.
Spills	In case of a spill, immediately alert others in the area. The spill should be cleaned up by trained personnel using a spill kit containing appropriate PPE, absorbent materials, and cleaning agents. All materials used for cleanup must be disposed of as hazardous waste.[3] For spills of powder, avoid creating dust; gently cover with absorbent material and then carefully collect.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for an in vitro experiment using **YM-58790**, emphasizing the points at which specific safety precautions are critical.



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